

Available Information on a Related Compound: 4-AcO-DMT

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Compound Focus: 4-acetoxy EPT

CAS No.: 2750249-90-0

Cat. No.: S11217290

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While not the compound you asked about, the search results contain detailed data on **4-AcO-DMT** (Psilocetin), a synthetic tryptamine with structural similarities that might offer some parallel insights. The information below pertains solely to 4-AcO-DMT.

Pharmacological Profile of 4-AcO-DMT 4-AcO-DMT is a **prodrug of psilocin** (4-HO-DMT), meaning it is converted into psilocin in the body. Its effects are mediated by agonist activity at serotonin receptors, particularly the 5-HT_{2A} receptor [1].

Property	Description / Value
IUPAC Name	3-[2-(Dimethylamino)ethyl]-1H-indol-4-yl acetate [1]
Chemical Formula	C ₁₄ H ₁₈ N ₂ O ₂ [1]
Molar Mass	246.310 g·mol ⁻¹ [1]
Melting Point	172 to 173 °C (342 to 343 °F) [1]
Drug Class	Serotonergic psychedelic; Hallucinogen [1]
Primary Target	Serotonin 5-HT _{2A} receptor agonist [1]

Property	Description / Value
Legal Status (US)	Federally unscheduled, but likely illegal under the Federal Analogue Act [1]

Key Receptor Affinities (K_i , nM) The following table summarizes the binding affinity of its active metabolite, psilocin, at various human receptors [1].

Receptor	Affinity (K_i , nM)	Receptor	Affinity (K_i , nM)
5-HT _{1A}	49–567	5-HT _{5A}	70–84
5-HT _{1B}	31–305	5-HT ₆	57–72
5-HT _{1D}	19–36	5-HT ₇	3.5–72
5-HT _{2A}	6.0–340	D ₃	101–8,900
5-HT _{2B}	4.6–410	TAAR ₁ (Rat)	1,400
5-HT _{2C}	10–141	SERT	3,800→10,000

Suggested Research Avenues

Since specific public data on 4-AcO-EPT is scarce, you may need to pursue these alternative research strategies:

- **Consult Specialized Databases:** Search in-depth scientific databases like **SciFinder** or **Reaxys**, which often contain synthetic pathways and analytical data for a wider range of compounds.
- **Analyze Patent Literature:** Investigate chemical and pharmaceutical patents, which can be a rich source of detailed synthesis and purification procedures.
- **Review Research on Analogues:** A thorough review of the scientific literature on close structural analogues (like 4-AcO-DMT, 4-HO-DPT, etc.) may provide a methodological foundation that can be adapted.

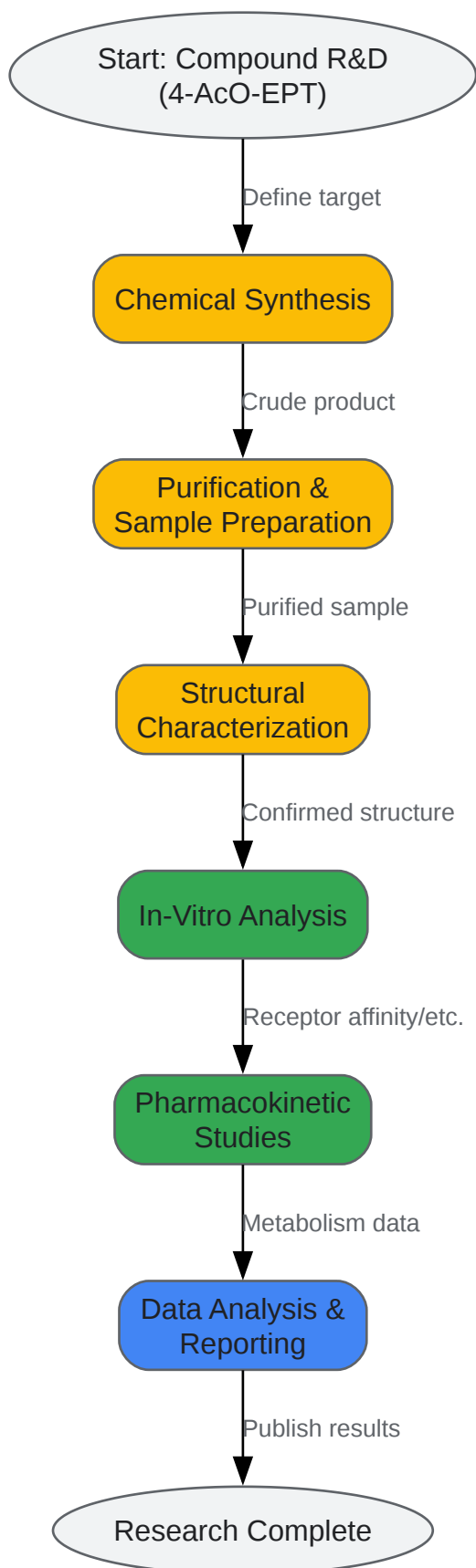
Critical Safety and Legal Considerations

Working with these compounds involves significant responsibilities.

- **Safety First:** The 4-AcO-DMT article highlights that products containing synthetic tryptamines have been linked to serious adverse events, including seizures, loss of consciousness, and abnormal heart rates [2]. The production process may also involve poorly understood solvents and acids, introducing potential contaminants [2].
- **Legal Status:** Be acutely aware of the legal landscape. 4-AcO-DMT is considered a controlled substance analogue in the U.S., making it illegal for human consumption, and its status varies globally [1]. The same likely applies to 4-AcO-EPT.

Experimental Workflow for Novel Tryptamine Research

For a research project on a novel tryptamine like 4-AcO-EPT, the general workflow would involve multiple stages from synthesis to pharmacological assessment, as shown in the following diagram:



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References

1. - 4 -DMT - Wikipedia AcO [en.wikipedia.org]

2. - 4 -DMT Is the Most Accessible Drug on the... | DoubleBlind Mag AcO [doubleblindmag.com]

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